

# A Technical Guide to the Safe Handling of Dihydrorhodamine 123

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## Compound of Interest

Compound Name: Dihydrorhodamine 123

Cat. No.: B035253

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**Dihydrorhodamine 123** (DHR 123) is a widely utilized fluorogenic probe for the detection of reactive oxygen species (ROS) within cells. Its non-fluorescent nature, until oxidized to the highly fluorescent Rhodamine 123, makes it an invaluable tool in cellular biology and drug development.[1][2][3] However, as with any chemical reagent, proper handling and safety precautions are paramount to ensure the well-being of laboratory personnel and the integrity of experimental outcomes. This guide provides an in-depth overview of the safety protocols, handling procedures, and essential data related to **Dihydrorhodamine 123**.

## Hazard Identification and Classification

**Dihydrorhodamine 123** is classified as a hazardous substance. According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), its primary hazards are:

- Acute Oral Toxicity (Category 4): Harmful if swallowed.[4]
- Skin Irritation (Category 2): Causes skin irritation.[4]
- Serious Eye Irritation (Category 2A): Causes serious eye irritation.[4]
- Specific Target Organ Toxicity - Single Exposure (Category 3): May cause respiratory irritation.[4]

It is essential to handle this compound with caution, recognizing its potential health effects.[\[5\]](#)

## Quantitative Safety Data

The following table summarizes the available quantitative data for **Dihydrorhodamine 123**. It is important to note that comprehensive toxicological data is not always available in the public domain.

| Property              | Value   | Source(s)           |
|-----------------------|---|---------------------|
| CAS Number            | 109244-58-8   | <a href="#">[5]</a> |
| Molecular Formula     | C <sub>21</sub> H <sub>18</sub> N <sub>2</sub> O <sub>3</sub> | <a href="#">[6]</a> |
| Molecular Weight      | 346.38 g/mol  | <a href="#">[6]</a> |
| Solubility in DMSO    | 5 mg/mL, 262.5 mg/mL (757.84 mM) <a href="#">[2]</a>          | <a href="#">[2]</a> |
| Acute Toxicity (Oral) | Category 4  | <a href="#">[4]</a> |
| Flash Point           | Not applicable  |                     |
| Autoignition Temp.    | Not available   | <a href="#">[7]</a> |
| Explosive Limits      | Not available   | <a href="#">[8]</a> |

## Engineering Controls and Personal Protective Equipment (PPE)

To minimize exposure, a combination of engineering controls and personal protective equipment should be employed.

- Engineering Controls:
  - Use in a well-ventilated area.[\[7\]](#)
  - Process enclosures, local exhaust ventilation, or other engineering controls are recommended to control airborne levels.[\[8\]](#)

- Facilities storing or utilizing this material should be equipped with an eyewash station and a safety shower.[8]
- Personal Protective Equipment (PPE):
  - Eye/Face Protection: Wear tight-sealing safety goggles or a face shield.[9]
  - Skin Protection: Wear protective gloves (inspect before use), a lab coat, and other protective clothing as needed.[8][10]
  - Respiratory Protection: If dust is generated, use a NIOSH-approved respirator.[8]

## Safe Handling and Storage

Proper handling and storage are critical to maintaining the stability of **Dihydrorhodamine 123** and ensuring safety.

- Handling:
  - Avoid contact with skin and eyes.[7]
  - Do not breathe dust, fume, gas, mist, vapors, or spray.[9]
  - Do not eat, drink, or smoke when using this product.[7][9]
  - Wash hands thoroughly after handling.[4][7]
  - Keep containers securely sealed when not in use.[7]
- Storage:
  - Store at -20°C or -80°C in the dark.[1][6]
  - Protect from air and light, especially when in solution.[3]
  - Store in a dry, cool, and well-ventilated place.[5]
  - Keep the container tightly closed.

- Stock solutions in DMSO are stable for up to 3 months at -20°C when aliquoted and frozen. It is recommended to prepare and use the working solution immediately and keep it away from light.[\[1\]](#)[\[6\]](#)

## First Aid Measures

In the event of exposure, follow these first aid procedures:

- After Inhalation: Remove to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[\[8\]](#)
- After Skin Contact: Immediately wash skin with soap and plenty of water for at least 20 minutes.[\[8\]](#) Remove contaminated clothing. Seek medical attention if irritation persists.[\[8\]](#)
- After Eye Contact: Hold eyelids apart and flush eyes with plenty of water for at least 20 minutes.[\[8\]](#) Seek medical attention.[\[8\]](#)
- After Ingestion: Wash out the mouth with water if the person is conscious. Do NOT induce vomiting. Seek medical attention.[\[8\]](#)

## Accidental Release Measures

In case of a spill, follow these steps:

- Minor Spills:
  - Use dry clean-up procedures and avoid generating dust.[\[7\]](#)
  - Sweep up or vacuum up the spilled material.[\[7\]](#)
  - Place in a clean, dry, sealable, labeled container for disposal.[\[7\]](#)
- Major Spills:
  - Clear the area of personnel and move upwind.[\[7\]](#)
  - Alert Emergency Responders.[\[7\]](#)

- Wear a self-contained breathing apparatus and appropriate personal protection.[8]
- Contain the spill and prevent it from entering drains or waterways.[7]

## Disposal Considerations

All waste must be handled in accordance with local, state, and federal regulations.[7] Transfer waste to a chemical waste container for disposal.[8]

## Experimental Protocols

### Preparation of Dihydrorhodamine 123 Stock and Working Solutions

- Stock Solution Preparation:
  - Dissolve **Dihydrorhodamine 123** in DMSO to a stock concentration of 10 mM.[1][6]
  - Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.[1][6]
  - Store aliquots at -20°C or -80°C, protected from light.[1][6]
- Working Solution Preparation:
  - Dilute the stock solution in serum-free cell culture medium to a final working concentration of 1-10 µM. The optimal concentration should be determined experimentally.[1][6]
  - The working solution should be prepared fresh and used immediately.[1][6] Protect from light.[1]

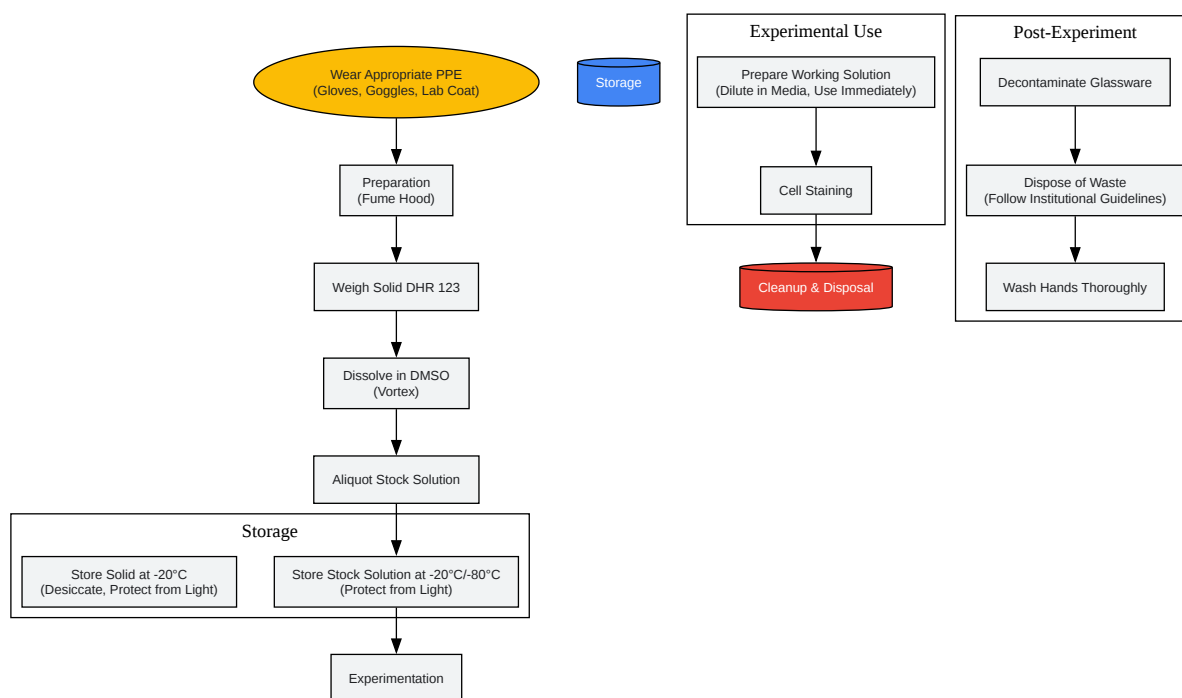
## In Vitro Cell Staining for ROS Detection

- Cell Treatment:
  - Culture cells to the desired confluency.
  - Treat cells with inducers or inhibitors of reactive oxygen species as required by the experimental design.[1][6]

- Note: If using oxidizing agents to induce ROS, it is crucial to rinse the cells three times with buffer or culture medium to remove any residual compounds before adding the DHR 123 solution. This prevents direct oxidation of the dye.[\[1\]](#)[\[6\]](#)
- Staining:
  - Remove the culture medium from the cells.
  - Add the freshly prepared **Dihydrorhodamine 123** working solution to the cells.[\[6\]](#)
  - Incubate for 30 minutes at 37°C.[\[1\]](#)[\[6\]](#)
- Detection:
  - The fluorescence of the oxidized Rhodamine 123 can be detected using fluorescence microscopy or flow cytometry.[\[1\]](#)[\[6\]](#)
  - The excitation and emission wavelengths for Rhodamine 123 are approximately 515 nm and 536 nm, respectively.[\[1\]](#)[\[6\]](#)
  - Washing the cells after incubation is not always necessary but can be performed to reduce background fluorescence for microscopy.[\[1\]](#)[\[6\]](#)

## Visualized Workflows

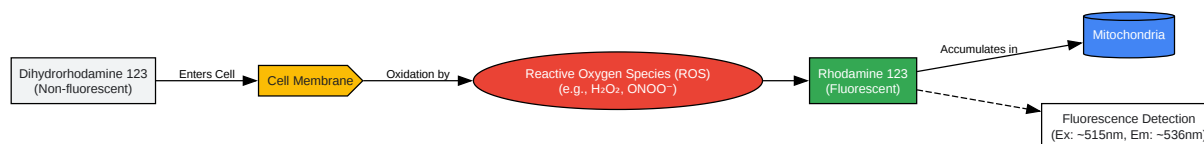
### Safe Handling Workflow for Dihydrorhodamine 123



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Caption: Workflow for the safe handling and use of **Dihydrorhodamine 123**.

## Dihydrorhodamine 123 Mechanism of Action



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Caption: Cellular uptake and oxidation of **Dihydrorhodamine 123** to fluorescent Rhodamine 123.

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